

Comparative Guide: ^{13}C NMR Characterization of 1-(3,4-Difluorophenyl)-2-butanol

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Compound of Interest

Compound Name: 1-(3,4-Difluorophenyl)-2-butanol

Cat. No.: B7939666

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Executive Summary & Application Context

1-(3,4-Difluorophenyl)-2-butanol is a critical chiral building block, notably serving as a structural fragment in the synthesis of P2Y₁₂ receptor antagonists (e.g., Ticagrelor analogs). Its characterization is often complicated by the 3,4-difluoro substitution pattern, which introduces complex spin-spin coupling (

) in the carbon spectrum.

This guide moves beyond simple peak listing. It compares the target molecule against its non-fluorinated analog (1-Phenyl-2-butanol) and its ketone precursor (1-(3,4-Difluorophenyl)-2-butanone) to provide a self-validating assignment workflow.

Key Analytical Challenges

- Signal Splitting: The two fluorine atoms (, spin 1/2) cause extensive splitting of the aromatic signals, transforming singlets into doublets (d) or doublets of doublets (dd).

- Intensity Reduction: Splitting distributes signal intensity, making quaternary C-F carbons difficult to detect in rapid scans.

- Solvent Effects: Hydroxyl proton exchange in CDCl₃

vs. DMSO-d₆

can subtly shift the C2 (carbinol) resonance.

Structural Analysis & Theoretical Expectations

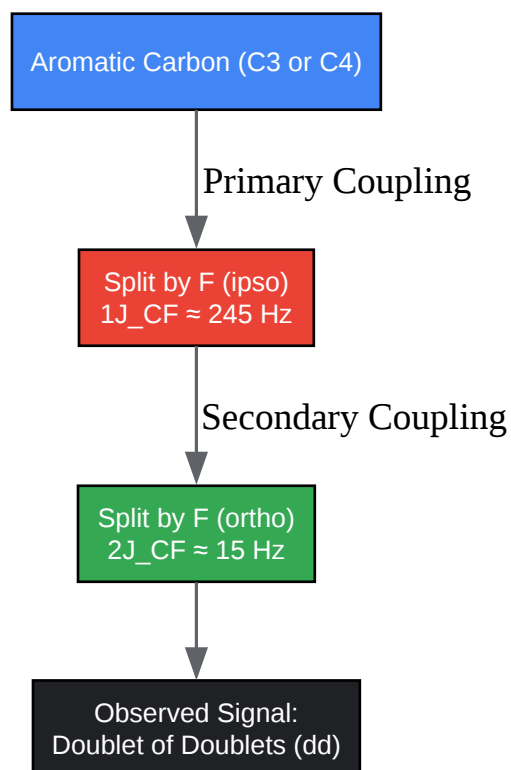
Before interpreting the spectrum, we must model the expected splitting tree. The 3,4-difluoro motif creates a specific "fingerprint" in the 115–150 ppm region.

The Fluorine Coupling "Rule of Thumb"

- (Direct): ~240–250 Hz (Large doublet).
- (Ortho): ~12–20 Hz (Medium doublet).
- (Meta): ~3–8 Hz (Small doublet).
- (Para/Long): < 3 Hz (Often unresolved broadening).

Visualization: Aromatic Splitting Logic

The following diagram illustrates how the C3 and C4 carbons are split by two distinct Fluorine nuclei.



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Figure 1: Splitting tree for carbons 3 and 4. The large coupling separates the signal into two major peaks, which are further split by the second fluorine.

Comparative Data Tables

The following data assumes a solvent of CDCl₃

at 298 K.

Table 1: Aliphatic Chain Comparison

Comparison of the target alcohol with its non-fluorinated analog and ketone precursor.

Carbon Position	1-(3,4-Difluorophenyl)-2-butanol (ppm)	1-Phenyl-2-butanol (ppm)	1-(3,4-Difluorophenyl)-2-butanone (ppm)	Assignment Logic
C2 (Functional)	72.5 (CH-OH)	73.2	208.5 (C=O)	Diagnostic: Reduction of ketone (208 ppm) to alcohol (72 ppm) confirms reaction success.
C1 (Benzylic)	44.8	46.1	49.5	Deshielded by aromatic ring. Slightly shielded in F-analog due to electronic effects.
C3 (Methylene)	31.5	32.1	35.2	Standard aliphatic CH
C4 (Methyl)	10.1	10.3	7.8	Terminal methyl. Shifts upfield in ketone due to hyperconjugation

Table 2: Aromatic Ring "Fingerprint" (3,4-Difluoro Substituted)

These signals are the most complex. Values are derived from high-resolution 3,4-difluorobenzyl alcohol data.

Carbon Position	Chemical Shift (ppm)	Multiplicity	Coupling Constants (Hz)	Notes
C3 (C-F)	149.8	dd	,	Weak Intensity. Ipso to Fluorine.
C4 (C-F)	148.9	dd	,	Weak Intensity. Ipso to Fluorine.
C1 (Ipso-Alkyl)	136.5	dd (or t)		Pseudo-triplet often observed if couplings to F3 and F4 are similar.
C6 (Meta)	124.8	dd	,	"Tallest" aromatic peak (CH).
C2 (Ortho)	117.2	d		Distinctive doublet.
C5 (Ortho)	116.8	d		Distinctive doublet; often overlaps with C2.

Experimental Protocols

A. Synthesis (Reduction Workflow)

To generate the sample for analysis, the standard protocol involves the reduction of the ketone.

Protocol:

- Dissolution: Dissolve 1.0 eq of 1-(3,4-difluorophenyl)-2-butanone in Methanol (0.5 M).
- Reduction: Cool to 0°C. Add NaBH
(1.5 eq) portion-wise over 10 mins.

- Quench: Stir 1h at RT. Quench with 1N HCl until pH ~6.
- Workup: Extract with EtOAc (x3), wash with brine, dry over Na

SO

.

- Purification: Concentrate in vacuo. (Yields clear oil).

B. NMR Acquisition Parameters

For accurate resolution of the C-F coupling constants, standard parameters must be adjusted.

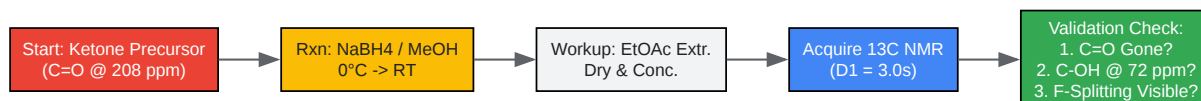
- Solvent: CDCl

(77.16 ppm triplet ref) or DMSO-d

(39.52 ppm septet ref).

- Pulse Sequence: zgpg30 (Power-gated decoupling).
- Relaxation Delay (D1): Set to 2.0 - 3.0 seconds.
 - Reasoning: Quaternary carbons (C3, C4) have long T1 relaxation times. Short delays will suppress these already split signals, making them disappear into the noise.
- Scans (NS): Minimum 256 (preferably 512) to resolve the low-intensity multiplets.
- Spectral Width: 240 ppm (to ensure carbonyls or impurities are not folded).

C. Workflow Visualization



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Figure 2: Experimental workflow from synthesis to validation.

References

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